

Thermodynamic Properties of (R)-(+)-3-Butyn-2-ol: A Technical Guide

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Compound of Interest

Compound Name: (R)-(+)-3-Butyn-2-ol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known thermodynamic properties of the chiral alcohol **(R)-(+)-3-Butyn-2-ol**. Due to the specificity of the enantiomer, experimentally determined thermodynamic data is limited. This document compiles available data for **(R)-(+)-3-Butyn-2-ol**, its racemate (3-Butyn-2-ol), and the structurally similar 2-methyl-3-butyn-2-ol for comparative purposes. It also outlines standard experimental protocols for the determination of these properties and details relevant synthetic procedures.

Quantitative Thermodynamic and Physical Data

The following tables summarize the available quantitative data for **(R)-(+)-3-Butyn-2-ol** and related compounds. It is important to note that direct experimental values for the enthalpy of vaporization and heat capacity of **(R)-(+)-3-Butyn-2-ol** are not readily available in the current literature.

Table 1: Physical Properties of **(R)-(+)-3-Butyn-2-ol** and its Racemate

Property	(R)-(+)-3-Butyn-2-ol	(±)-3-Butyn-2-ol
Molecular Formula	C ₄ H ₆ O	C ₄ H ₆ O
Molecular Weight	70.09 g/mol [1]	70.09 g/mol [2]
Boiling Point	108-111 °C[1]	66-67 °C at 150 mmHg, 108-111 °C
Density	0.89 g/mL at 25 °C[1]	0.894 g/mL at 25 °C
Refractive Index (n ₂₀ /D)	1.426[1]	1.426
Optical Activity [α] ₂₂ /D	+45° (neat)[1]	Not Applicable
Melting Point	-	-12 °C[3]
Vapor Pressure	-	30 hPa at 20 °C[3]

Table 2: Thermodynamic Properties of 2-Methyl-3-butyn-2-ol (for comparison)

Property	Value	Conditions
Enthalpy of Vaporization (Δ _{vap} H)	41.0 kJ/mol	at 353 K[4]
43.9 kJ/mol	at 337 K[4]	
49.5 kJ/mol	at 309 K[4]	
Boiling Point	104 °C	at 760 mmHg
Melting Point	2.6 °C	-
Vapor Pressure	15 mmHg	at 20 °C

Experimental Protocols

Detailed experimental protocols for the determination of thermodynamic properties of **(R)-(+)-3-Butyn-2-ol** are not explicitly published. However, this section describes standard methodologies for these measurements, as well as a published synthesis protocol for the target molecule.

Determination of Enthalpy of Vaporization

The enthalpy of vaporization can be determined calorimetrically. A common method involves a Calvet-type microcalorimeter.

Principle: A known mass of the substance is vaporized under controlled conditions (e.g., into a vacuum or a stream of inert gas), and the heat absorbed during this phase change is measured directly by the calorimeter.

Generalized Protocol:

- A sample of **(R)-(+)-3-Butyn-2-ol** is placed in a specially designed vaporization cell within the calorimeter.
- The system is allowed to reach thermal equilibrium at a desired temperature.
- Vaporization is initiated, for example, by allowing the sample to evaporate into a controlled vacuum.
- The heat absorbed by the sample from the surroundings to facilitate vaporization is measured by the calorimeter's sensors.
- The enthalpy of vaporization is calculated by dividing the measured heat by the number of moles of the vaporized sample.

Determination of Heat Capacity

The heat capacity of a liquid can be measured using an adiabatic calorimeter.

Principle: A known quantity of heat is supplied to a known mass of the substance in a thermally isolated system (the calorimeter), and the resulting temperature change is measured.

Generalized Protocol:

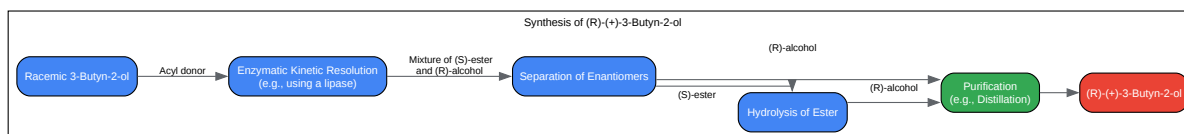
- A precisely weighed sample of **(R)-(+)-3-Butyn-2-ol** is placed in the calorimeter vessel.
- The calorimeter is cooled to the starting temperature of the measurement range.

- The system is thermally isolated.
- A measured amount of electrical energy is supplied to a heater within the sample, and the corresponding temperature increase is recorded.
- The heat capacity is calculated from the electrical energy supplied and the measured temperature change.

Synthesis of (R)-(+)-3-Butyn-2-ol

The following is a summarized protocol for the enantioselective synthesis of **(R)-(+)-3-Butyn-2-ol**, which would be a prerequisite for its thermodynamic characterization.

Workflow for the Synthesis of (R)-(+)-3-Butyn-2-ol



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Caption: Synthesis of **(R)-(+)-3-Butyn-2-ol** via enzymatic kinetic resolution.

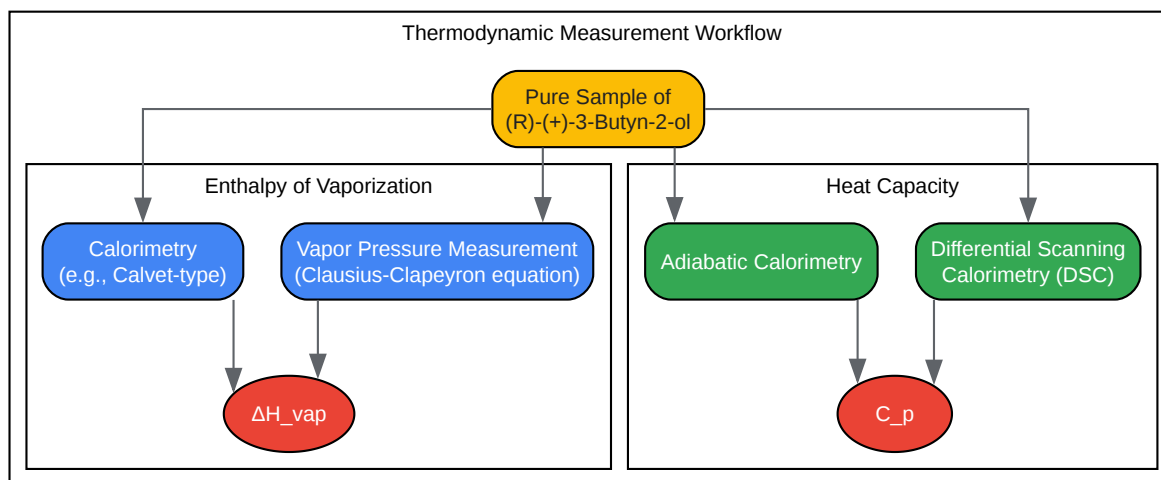
Signaling Pathways and Biological Interactions

Currently, there is no significant information available in the scientific literature to suggest that **(R)-(+)-3-Butyn-2-ol** is directly involved in any specific biological signaling pathways. Its primary utility in the fields of research and drug development lies in its role as a chiral building block for the synthesis of more complex molecules.

Logical Relationships in Thermodynamic Measurements

The determination of thermodynamic properties follows a logical workflow, starting from a pure sample and employing specific analytical techniques.

Workflow for Thermodynamic Property Determination



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Caption: Logical workflow for the experimental determination of thermodynamic properties.

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